

synthesis of 6-Bromothieno[2,3-d]pyrimidin-4-amine derivatives

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Compound of Interest

Compound Name: 6-Bromothieno[2,3-d]pyrimidin-4-amine

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Application Notes & Protocols

Topic: Synthesis of **6-Bromothieno[2,3-d]pyrimidin-4-amine** Derivatives For: Researchers, scientists, and drug development professionals.

Introduction: The Thieno[2,3-d]pyrimidine Scaffold in Modern Drug Discovery

The thieno[2,3-d]pyrimidine core is a privileged heterocyclic scaffold in medicinal chemistry, largely due to its structural resemblance to purine nucleobases like adenine.^[1] This bioisosteric relationship allows its derivatives to interact with a wide array of biological targets, particularly ATP-binding sites within kinases. Consequently, thieno[2,3-d]pyrimidines have demonstrated a remarkable breadth of pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and CNS protective properties.^{[1][2]}

Derivatives functionalized at the 4-amino position are of particular interest as they have led to the discovery of potent kinase inhibitors, including those targeting Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2) and Epidermal Growth Factor Receptor (EGFR).^{[3][4]} The introduction of a bromine atom at the C6 position of the thiophene ring serves as a crucial synthetic handle. It not only modulates the electronic properties of the molecule, potentially enhancing binding affinity, but also provides a reactive site for further diversification through cross-coupling reactions, enabling the exploration of a wider chemical space.

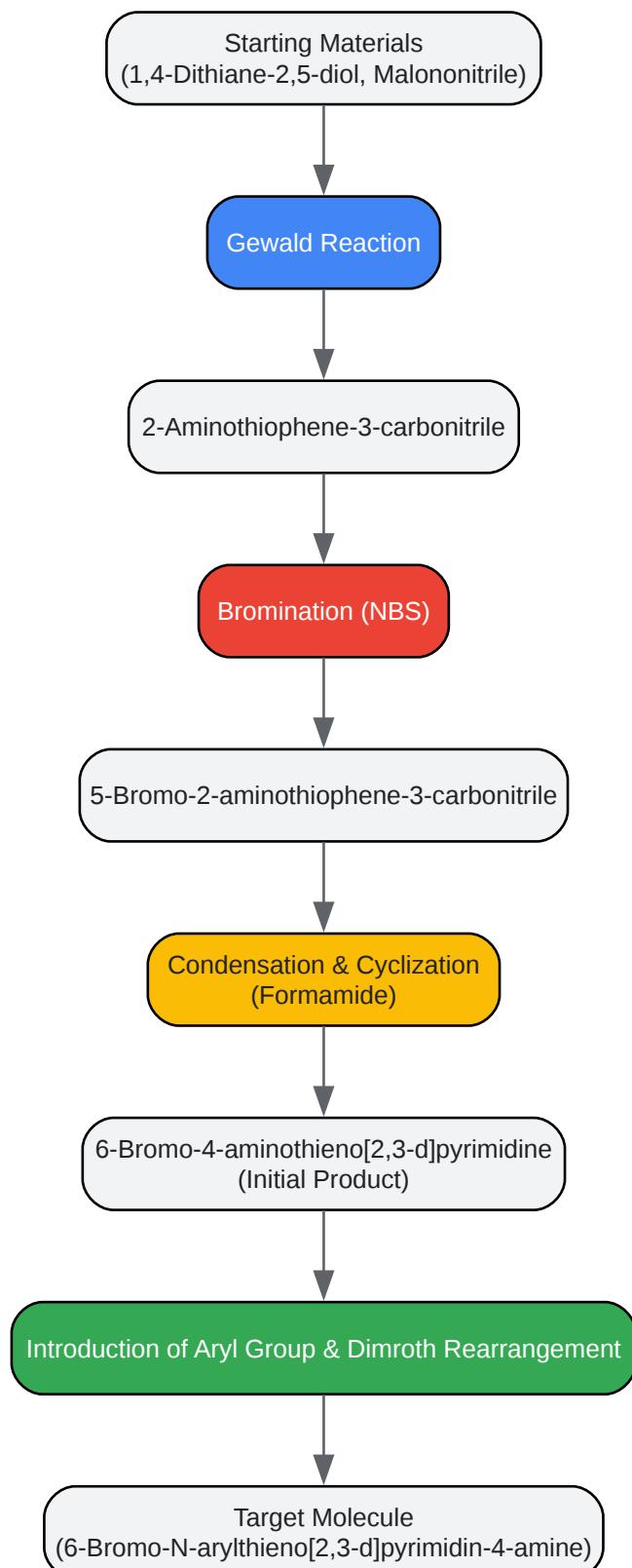
This guide provides a detailed examination of a robust and efficient synthetic pathway for preparing 6-bromo-N-arylthieno[2,3-d]pyrimidin-4-amine derivatives, focusing on the underlying chemical principles and offering detailed, field-tested protocols.

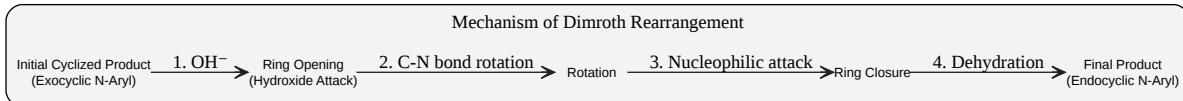
Overall Synthetic Strategy

The synthesis of the target compounds can be achieved through several routes. A highly effective and convergent strategy begins with the construction of a brominated thiophene precursor, followed by the sequential formation of the pyrimidine ring. This approach culminates in a Dimroth rearrangement to yield the thermodynamically stable 4-amino product.^[5]

The key transformations in this pathway are:

- Gewald Reaction: Construction of the core 2-aminothiophene ring system.
- Bromination: Regioselective bromination of the electron-rich thiophene ring.
- Pyrimidine Ring Formation: Cyclization to form the fused heterocyclic system.
- Dimroth Rearrangement: Isomerization to the final N-substituted 4-aminothieno[2,3-d]pyrimidine.



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